

Technical Support Center: Mectizan (Ivermectin) Solubility for In-Vitro Bioassays

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Compound of Interest

Compound Name: Mectizan
Cat. No.: B10770060

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This guide provides researchers, scientists, and drug development professionals with technical support for overcoming solubility challenges with **Mectizan** (ivermectin) in in-vitro bioassays.

Frequently Asked Questions (FAQs)

Q1: Why does my **Mectizan** (ivermectin) precipitate when I add it to my cell culture medium?

A1: **Mectizan** (ivermectin) is a hydrophobic compound with very low aqueous solubility.[1][2][3] When a concentrated stock solution, typically prepared in a solvent like DMSO, is diluted into an aqueous-based cell culture medium, the ivermectin can crash out of solution, forming a precipitate. This is a common issue due to the significant change in solvent polarity. Studies have shown that ivermectin-induced cell death in some in-vitro experiments was correlated with the formation of solid ivermectin aggregates in the culture media.[4][5]

Q2: What is the best solvent to use for preparing a stock solution of **Mectizan** (ivermectin)?

A2: Dimethyl sulfoxide (DMSO) is the most commonly used and effective solvent for preparing high-concentration stock solutions of ivermectin for in-vitro use.[6][7][8] Ethanol and dimethylformamide (DMF) are also viable options.[7]

Q3: What is the maximum recommended concentration of DMSO in my final cell culture medium?

A3: To minimize solvent-induced cytotoxicity, the final concentration of DMSO in your cell culture medium should generally be kept below 0.5%, and ideally at or below 0.1%. It is crucial to determine the tolerance of your specific cell line to DMSO by running appropriate vehicle controls.

Q4: I'm still observing precipitation even with low final DMSO concentrations. What can I do?

A4: If you are still encountering precipitation, consider the following troubleshooting steps:

- **Serial Dilution:** Instead of a single large dilution, perform serial dilutions of your stock solution in culture medium. This gradual decrease in solvent concentration can sometimes help maintain solubility.
- **Pre-warming Medium:** Gently pre-warming your cell culture medium to 37°C before adding the ivermectin stock solution can sometimes improve solubility.
- **Vortexing During Dilution:** Ensure rapid and thorough mixing by vortexing the medium while adding the ivermectin stock solution.
- **Use of a Carrier:** Incorporating a carrier like a cyclodextrin or formulating the ivermectin in a delivery system such as liposomes or nanoparticles can enhance its aqueous solubility.^[9]
^[10]
- **Filtration:** If you suspect that observed cytotoxic effects are due to precipitated drug aggregates, you can filter the final solution through a 0.2 µm filter.^[4]^[5] However, be aware that this will remove the precipitated ivermectin and may lower the effective concentration of the soluble drug.

Q5: How should I store my ivermectin stock solution?

A5: Ivermectin stock solutions prepared in DMSO should be stored at -20°C or -80°C for long-term stability.^[6]^[8] It is recommended to aliquot the stock solution into smaller volumes to avoid multiple freeze-thaw cycles, which can degrade the compound.^[8] For short-term storage of a few weeks, -20°C is generally sufficient.^[11]

Data Presentation: Ivermectin Solubility in Common Solvents

| Solvent | Solubility | Molar Concentration (approx.) | Notes |
|---|---|-------------------------------|---|
| DMSO | 250 mg/mL[6] | 285.68 mM | Ultrasonic assistance may be needed.[6] |
| Ethanol | 25 mg/mL[8] | 28.57 mM | |
| Dimethylformamide (DMF) | ~3 mg/mL[7] | ~3.43 mM | |
| Water | < 0.1 mg/mL (practically insoluble) [6] | < 0.11 mM | Ultrasonic assistance does not significantly improve solubility.[6] |
| PEG 300 (50%) in Saline | 3.33 mg/mL[6] | 3.81 mM | Forms a suspension; requires sonication.[6] |
| 10% DMSO, 40% PEG300, 5% Tween-80 in Saline | ≥ 2.5 mg/mL[6] | ≥ 2.86 mM | Forms a clear solution.[6] |
| 10% DMSO in Corn Oil | ≥ 2.08 mg/mL[6] | ≥ 2.38 mM | Forms a clear solution.[6] |

Experimental Protocols

Protocol 1: Preparation of a 10 mM Ivermectin Stock Solution in DMSO

Materials:

- Ivermectin powder
- Dimethyl sulfoxide (DMSO), cell culture grade

- Sterile microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer

Methodology:

- Calculate the required mass of ivermectin: The molecular weight of ivermectin is approximately 875.1 g/mol . To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = 10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 875.1 \text{ g/mol} * 1 \text{ mL} = 0.008751 \text{ g} = 8.751 \text{ mg}$
- Weigh the ivermectin: Carefully weigh out 8.751 mg of ivermectin powder on an analytical balance and transfer it to a sterile microcentrifuge tube.
- Add DMSO: Add 1 mL of cell culture grade DMSO to the microcentrifuge tube containing the ivermectin powder.[8]
- Dissolve the ivermectin: Vortex the tube vigorously until the ivermectin is completely dissolved. If necessary, use an ultrasonic bath to aid dissolution.[6]
- Storage: Aliquot the stock solution into smaller, single-use volumes and store at -20°C or -80°C.[8]

Protocol 2: Preparation of Working Dilutions in Cell Culture Medium

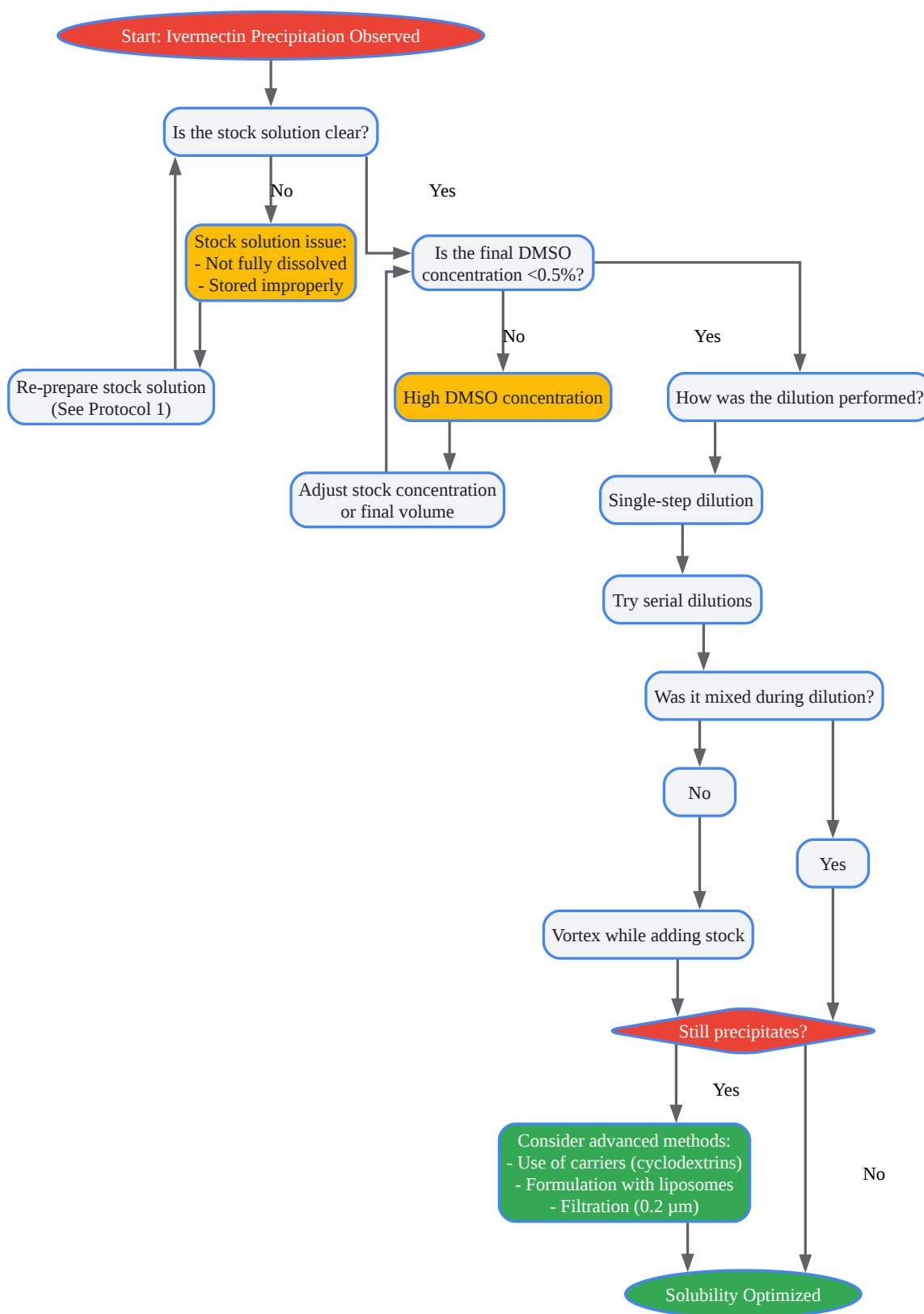
Materials:

- 10 mM Ivermectin stock solution in DMSO
- Pre-warmed, sterile cell culture medium
- Sterile conical tubes or multi-well plates

Methodology:

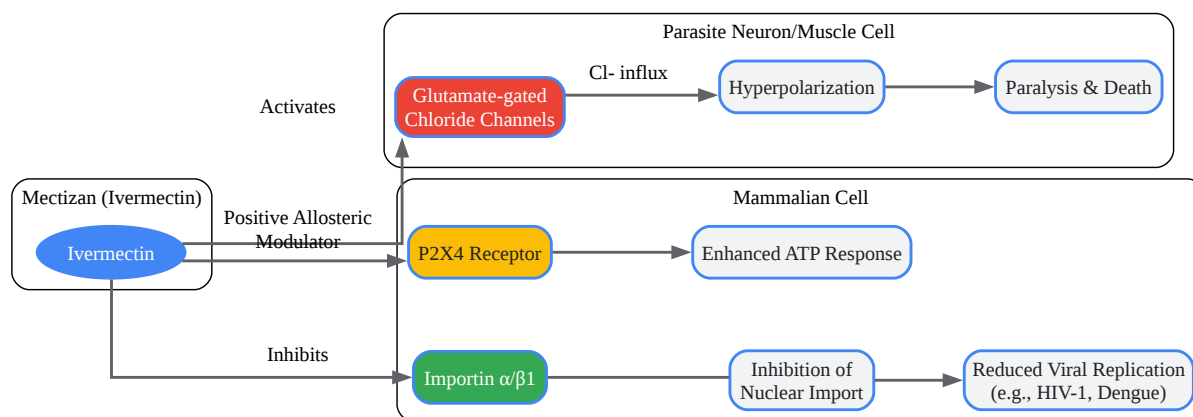
- Determine the final desired concentrations: For example, you may want to test ivermectin at 1, 5, and 10 μM .
- Calculate the required volume of stock solution:
 - For a 10 μM final concentration in 1 mL of medium:
 - $(10 \text{ mM}) * V_1 = (10 \mu\text{M}) * 1 \text{ mL}$
 - $(10,000 \mu\text{M}) * V_1 = (10 \mu\text{M}) * 1000 \mu\text{L}$
 - $V_1 = 1 \mu\text{L}$
- Prepare the working dilutions:
 - Add the appropriate volume of cell culture medium to your sterile tubes or wells.
 - While vortexing or gently swirling the medium, add the calculated volume of the 10 mM ivermectin stock solution.
 - Ensure the final DMSO concentration is below the cytotoxic level for your cell line (typically < 0.5%).
- Vehicle Control: Prepare a vehicle control by adding the same volume of DMSO to the cell culture medium without ivermectin. This is essential to distinguish the effects of ivermectin from any effects of the solvent.
- Immediate Use: Use the prepared working dilutions immediately in your in-vitro bioassay to minimize the risk of precipitation over time.

Visualizations



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Caption: Troubleshooting workflow for **Mectizan** (ivermectin) precipitation in in-vitro assays.



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Caption: Simplified diagram of key signaling pathways modulated by **Mectizan** (ivermectin).

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